

Unveiling the Spectroscopic Signature of Arachidyl Arachidate: A Technical Guide

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[City, State] – [Date] – Researchers, scientists, and drug development professionals now have access to a comprehensive technical guide detailing the mass spectrum and nuclear magnetic resonance (NMR) data for **arachidyl arachidate**. This in-depth whitepaper provides a thorough analysis of the spectroscopic characteristics of this long-chain wax ester, complete with detailed experimental protocols and data interpretation.

Arachidyl arachidate (C₄₀H₈₀O₂), also known as icosyl icosanoate, is a saturated wax ester composed of arachidic acid (a 20-carbon saturated fatty acid) and arachidyl alcohol (a 20-carbon saturated fatty alcohol). Its high molecular weight and nonpolar nature present unique challenges for analytical characterization. This guide aims to provide the necessary data and methodologies to confidently identify and quantify this compound in various matrices.

Mass Spectrometry Analysis

The mass spectral analysis of **arachidyl arachidate** provides key information for its identification and structural elucidation. Both Electron Ionization (EI) and Electrospray Ionization (ESI) techniques can be employed, each offering distinct fragmentation patterns.

Predicted Mass Spectrum Data for **Arachidyl Arachidate** (EI-MS)

m/z	Proposed Fragment	Description
592	$[M]^{+\bullet}$	Molecular Ion
313	$[C_{20}H_{39}O_2]^+$	Acylium ion from Arachidic Acid
295	$[C_{20}H_{39}]^+$	Alkyl radical cation from Arachidyl Alcohol
281	$[C_{20}H_{41}]^+$	Alkyl ion from Arachidyl Alcohol

Note: The molecular ion may be of low abundance in EI-MS due to extensive fragmentation.

Predicted Mass Spectrum Data for **Arachidyl Arachidate** (ESI-MS/MS)

In Electrospray Ionization, **arachidyl arachidate** is typically observed as an adduct, such as $[M+NH_4]^+$ or $[M+Na]^+$. Tandem mass spectrometry (MS/MS) of the precursor ion yields characteristic product ions.

Precursor Ion (m/z)	Product Ion (m/z)	Proposed Fragment	Description
610.7 ($[M+NH_4]^+$)	314.3	$[C_{20}H_{40}O_2+H]^+$	Protonated Arachidic Acid

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **arachidyl arachidate**. Due to the long saturated chains, the spectra are relatively simple but show characteristic signals for the ester functional group and the terminal methyl groups.

Predicted 1H NMR Data for **Arachidyl Arachidate** (Solvent: $CDCl_3$)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.05	t	2H	-O-CH ₂ -CH ₂ -
~2.28	t	2H	-CH ₂ -COO-
~1.62	m	4H	-O-CH ₂ -CH ₂ - and -CH ₂ -CH ₂ -COO-
~1.25	s (br)	64H	-(CH ₂) ₁₆ - (in both chains)
~0.88	t	6H	-CH ₃ (terminal methyls)

Predicted ¹³C NMR Data for **Arachidyl Arachidate** (Solvent: CDCl₃)

Chemical Shift (ppm)	Assignment
~173.9	C=O (Ester carbonyl)
~64.4	-O-CH ₂ -
~34.4	-CH ₂ -COO-
~31.9	Methylene adjacent to terminal methyl
~29.7	Bulk -(CH ₂) _n -
~29.3	Methylene in the alcohol chain
~28.7	Methylene in the acid chain
~25.9	Methylene β to the ester oxygen
~25.0	Methylene β to the carbonyl
~22.7	Methylene adjacent to terminal methyl
~14.1	-CH ₃ (Terminal methyl)

Experimental Protocols

Mass Spectrometry (GC-MS)

- Sample Preparation: Dissolve 1 mg of the **arachidyl arachidate** sample in 1 mL of a non-polar solvent such as hexane or chloroform.
- Instrumentation:
 - Gas Chromatograph: Equipped with a high-temperature capillary column (e.g., DB-5ht, 30 m x 0.25 mm i.d., 0.1 µm film thickness).
 - Injector: Split/splitless injector, operated in splitless mode.
 - Mass Spectrometer: Quadrupole or Time-of-Flight (TOF) mass analyzer.
- GC Conditions:
 - Injector Temperature: 340 °C.
 - Oven Temperature Program: Initial temperature of 150 °C, hold for 1 minute, then ramp to 340 °C at 10 °C/min, and hold for 15 minutes.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Mass Range: m/z 50-700.

Nuclear Magnetic Resonance (NMR) Spectroscopy

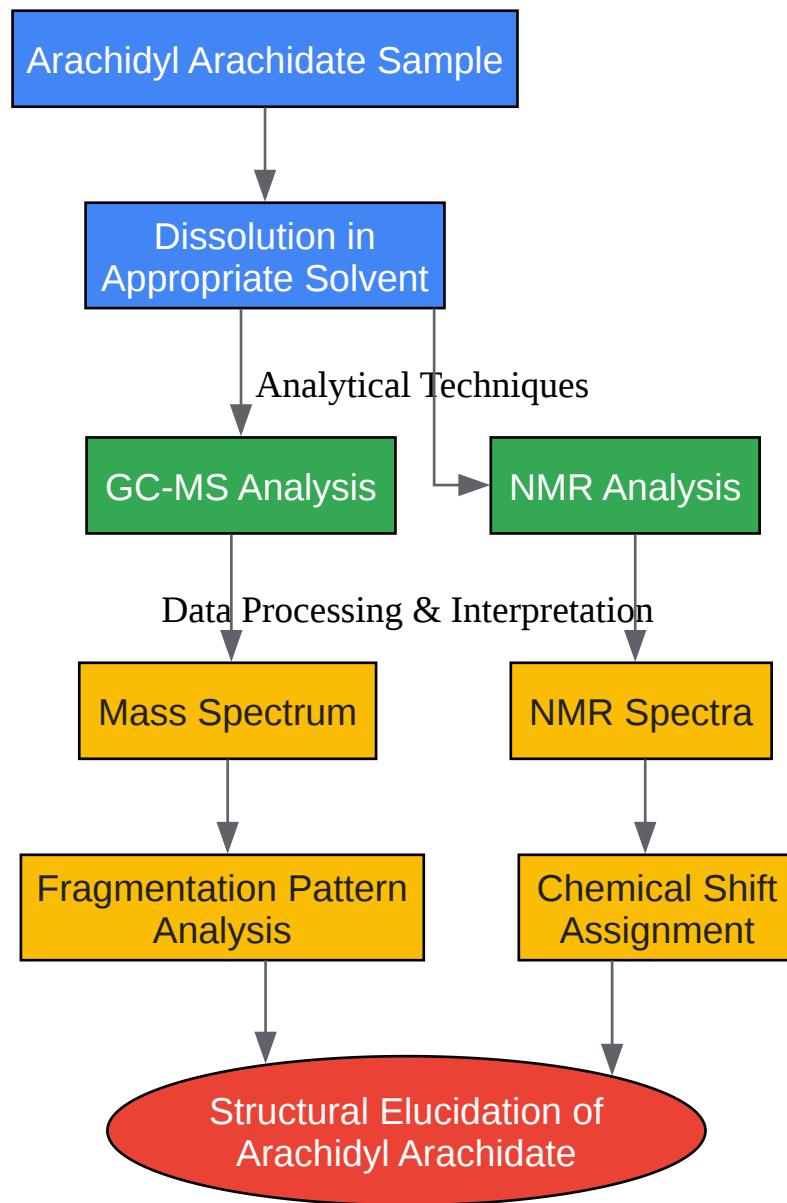
- Sample Preparation: Dissolve 10-20 mg of the **arachidyl arachidate** sample in approximately 0.7 mL of deuterated chloroform (CDCl_3). Transfer the solution to a 5 mm NMR tube.

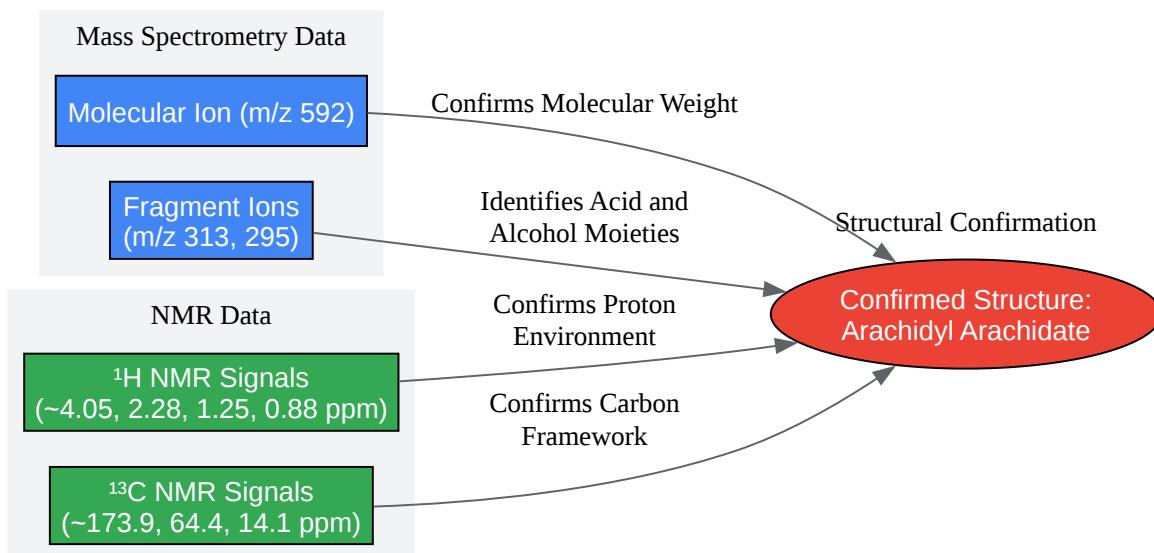
- Instrumentation:
 - NMR Spectrometer: 400 MHz or higher field strength spectrometer.
- ^1H NMR Acquisition Parameters:
 - Pulse Sequence: Standard single-pulse sequence.
 - Number of Scans: 16-32.
 - Relaxation Delay: 2 seconds.
 - Spectral Width: 16 ppm.
- ^{13}C NMR Acquisition Parameters:
 - Pulse Sequence: Proton-decoupled single-pulse sequence.
 - Number of Scans: 1024 or more, depending on sample concentration.
 - Relaxation Delay: 5 seconds.
 - Spectral Width: 240 ppm.

Visualization of Analytical Workflow

The following diagrams illustrate the general workflow for the analysis of **arachidyl arachidate** and the logical process of data interpretation.

Sample Preparation

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Logical flow of data interpretation.

This technical guide provides a foundational resource for the analysis of **arachidyl arachidate**. The presented data and protocols are intended to assist researchers in the accurate identification and characterization of this and similar long-chain wax esters.

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